

Application Note: Analytical Characterization of 4-(3-Isocyanopropyl)morpholine

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Compound of Interest

Compound Name: 4-(3-Isocyanopropyl)morpholine

CAS No.: 32835-58-8

Cat. No.: B1586870

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Introduction & Molecule Profile

4-(3-Isocyanopropyl)morpholine is a bifunctional building block featuring a morpholine ring (tertiary amine/ether) and a reactive isocyanide (isonitrile) tail. It is a critical reagent in multicomponent reactions (MCRs), specifically the Ugi and Passerini reactions, enabling the rapid synthesis of peptidomimetics and heterocyclic libraries.

Compound Profile:

- IUPAC Name: **4-(3-Isocyanopropyl)morpholine**^{[1][2]}
- CAS Number: 32835-58-8^{[1][2]}
- Formula: C₈H₁₄N₂O
- Molecular Weight: 154.21 g/mol
- Key Feature: The terminal isocyanide group (-N≡C) is isoelectronic with carbon monoxide, possessing a unique "carbene-like" reactivity.

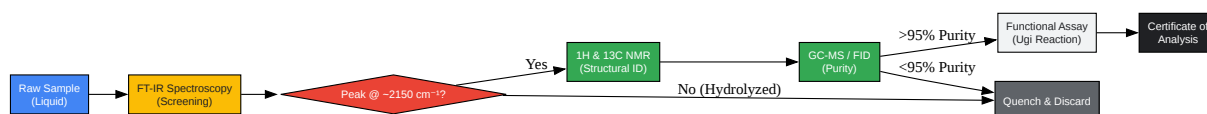
Critical Safety Advisory: The "Stench" Protocol

WARNING: Alkyl isocyanides possess an overpowering, vile odor described as "repulsive" and "nauseating." This odor is detectable at ppb levels and adheres tenaciously to clothing and skin.

- Containment: All handling must occur within a high-efficiency fume hood.
- Quenching Agent: Do not wash glassware with water alone. Quench all equipment with 10% Sulfuric Acid in Ethanol or Acidic Bleach (Sodium Hypochlorite) to hydrolyze the isocyanide to the odorless formamide or amine before removal from the hood.

Characterization Workflow

The following flowchart outlines the logic for validating the identity and quality of the material.



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Figure 1: Step-by-step decision tree for the characterization of **4-(3-Isocyanopropyl)morpholine**.

Spectroscopic Identification (The "Fingerprint")

A. Fourier Transform Infrared Spectroscopy (FT-IR)

The isocyanide functional group provides the most definitive spectroscopic signature in organic chemistry.

- Method: ATR (Attenuated Total Reflectance) or Liquid Film (NaCl plates).
- Target Signal: Look for a solitary, sharp, and strong absorption band.

- Acceptance Criteria:
 - Wavenumber: $2145 \pm 10 \text{ cm}^{-1}$
 - Interpretation: This band corresponds to the $\text{-N}\equiv\text{C}$ stretching vibration.
 - Differentiation:
 - Nitrile ($\text{-C}\equiv\text{N}$): Appears weaker and higher, $\sim 2250 \text{ cm}^{-1}$.
 - Isocyanate ($\text{-N}=\text{C}=\text{O}$):^{[3][4][5]} Appears broader and higher, $\sim 2270 \text{ cm}^{-1}$.^[6]
 - Formamide (Hydrolysis Product): Loss of 2145 cm^{-1} ; appearance of $\text{C}=\text{O}$ stretch at $\sim 1670 \text{ cm}^{-1}$.

B. Nuclear Magnetic Resonance (NMR)

NMR confirms the integrity of the propyl linker and the morpholine ring.

Protocol: Dissolve $\sim 10 \text{ mg}$ in CDCl_3 .

Table 1: ^1H NMR Peak Assignments (400 MHz, CDCl_3)

Position	Shift (δ ppm)	Multiplicity	Integration	Assignment	Mechanistic Note
1	3.68 - 3.72	Multiplet (t)	4H	Morpholine - O-CH ₂ -	Deshielded by Oxygen.
2	3.42 - 3.48	Triplet (tt)	2H	-CH ₂ -NC	Diagnostic: Alpha to Isocyanide.
3	2.40 - 2.46	Multiplet	6H	Morpholine - N-CH ₂ - & Chain -N- CH ₂ -	Overlapping amine- adjacent protons.
4	1.80 - 1.88	Quintet	2H	-CH ₂ -CH ₂ - CH ₂ -	Central propyl methylene.

¹³C NMR Diagnostic:

- Isocyanide Carbon: Look for a characteristic triplet (1:1:1) at ~156-158 ppm.
 - Why a triplet? This is due to ¹J coupling between the isocyanide Carbon and the quadrupolar ¹⁴N nucleus (Spin = 1). This is a definitive proof of the isocyanide structure.

Purity Analysis (GC-MS)

Due to the volatility of this compound (MW 154.2), Gas Chromatography is superior to HPLC.

Method Parameters:

- Column: HP-5ms or DB-5 (5% Phenyl-methylpolysiloxane), 30m x 0.25mm x 0.25 μ m.
- Carrier Gas: Helium @ 1.0 mL/min (Constant Flow).
- Inlet: Split (20:1), 200°C. Note: Keep inlet temp moderate to prevent thermal isomerization to nitrile.

- Oven Program:
 - Hold 60°C for 2 min.
 - Ramp 15°C/min to 250°C.
 - Hold 3 min.
- Detector: MS (EI, 70eV) or FID.
- Expected Retention: The morpholine derivative is moderately polar; expect elution mid-run.
- MS Fragmentation:
 - Molecular Ion: m/z 154 [M]⁺
 - Base Peak: m/z 100 (Morpholinomethyl fragment).
 - Loss of NC: m/z 128 [M - 26].

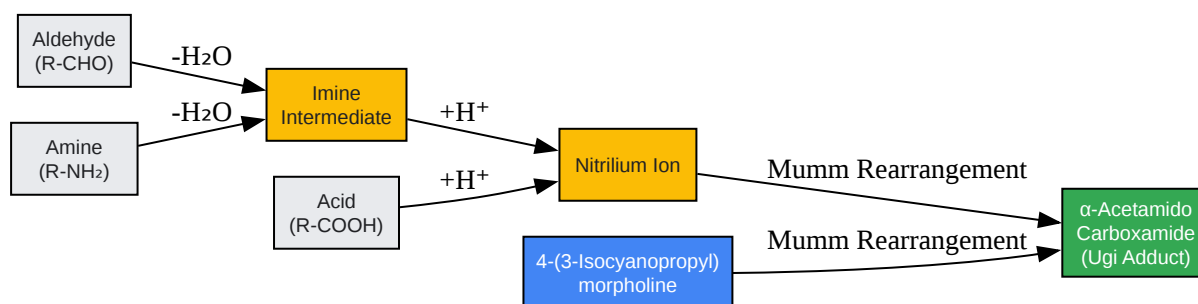
Functional Assay: The Ugi Reactivity Test

To verify the chemical activity of the isocyanide group (and ensure it hasn't degraded to formamide), perform a standard Ugi 4-Component Reaction (U-4CR).

Protocol:

- Reagents:
 - Benzaldehyde (1.0 eq)
 - Acetic Acid (1.0 eq)
 - Propylamine (1.0 eq)
 - Analyte: **4-(3-Isocyanopropyl)morpholine** (1.0 eq)
 - Solvent: Methanol (0.5 M concentration)

- Procedure: Mix amine and aldehyde in methanol for 15 min (imine formation). Add acid and the isocyanide analyte.[7][8] Stir at RT for 2 hours.
- Analysis: Monitor by TLC or LC-MS.
- Success Criteria: Complete consumption of the isocyanide and formation of the bis-amide product (Ugi adduct).



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Figure 2: Mechanism of the Ugi Functional Assay. The Isocyanide attacks the iminium/acid complex.

References

- Isocyanide Spectroscopy: Ugi, I. (1971). Isonitrile Chemistry. Academic Press. (Classic text defining the 2150 cm⁻¹ IR band).
- NMR Characterization: Fehlhammer, W. P., & Fritz, M. (1993). "Isocyanide Complexes of Transition Metals." Chemical Reviews, 93(3), 1243–1280. (Details 14N-13C coupling).
- Synthesis & Properties: Dömling, A. (2006). "Recent Developments in Isocyanide Based Multicomponent Reactions in Applied Chemistry." Chemical Reviews, 106(1), 17–89.
- Safety & Odor: "SOP for Stench Chemicals." Columbia University Environmental Health & Safety.
- Compound Data: PubChem Compound Summary for CID 12352100 (Related Chloro-precursor data for physical property estimation).

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Sources

- [1. alchempharmtech.com](http://alchempharmtech.com) [alchempharmtech.com]
- [2. 32835-58-8 CAS MSDS \(4-\(3-ISOCYANOPROPYL\)MORPHOLINE\) Melting Point Boiling Point Density CAS Chemical Properties](#) [chemicalbook.com]
- [3. pubs.acs.org](http://pubs.acs.org) [pubs.acs.org]
- [4. Isocyanide - Wikipedia](http://en.wikipedia.org) [en.wikipedia.org]
- [5. pubs.acs.org](http://pubs.acs.org) [pubs.acs.org]
- [6. nbinno.com](http://nbinno.com) [nbinno.com]
- [7. stacks.cdc.gov](http://stacks.cdc.gov) [stacks.cdc.gov]
- [8. Organic Syntheses Procedure](http://orgsyn.org) [orgsyn.org]
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